

Structural characterization of Methyl 6-(dimethylphosphoryl)nicotinate

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Compound of Interest

Compound Name: Methyl 6-(dimethylphosphoryl)nicotinate
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Title: Structural Characterization of **Methyl 6-(dimethylphosphoryl)nicotinate**: An In-Depth Technical Guide

Executive Summary

Methyl 6-(dimethylphosphoryl)nicotinate (CAS: 2624139-72-4) is a highly functionalized organophosphorus-pyridine derivative[1]. Compounds featuring the dimethylphosphine oxide (–POMe₂) moiety attached to an azaheterocycle are increasingly critical in medicinal chemistry due to their improved metabolic stability, aqueous solubility, and capacity to act as potent hydrogen-bond acceptors[2][3]. As a Senior Application Scientist, I have designed this whitepaper to establish a rigorous, self-validating analytical workflow. This guide details the exact methodologies required to unequivocally confirm the structure, connectivity, and purity of this specific molecular architecture.

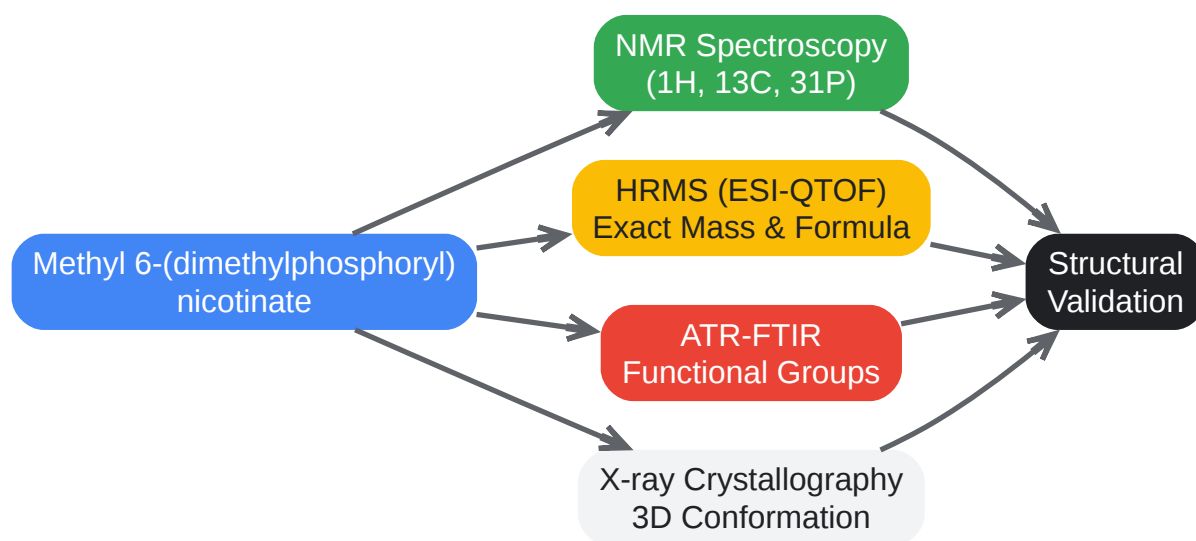
Chemical Identity & Structural Framework

Before initiating characterization, we must define the theoretical parameters of the target molecule:

- Compound Name: **Methyl 6-(dimethylphosphoryl)nicotinate**
- CAS Registry Number: 2624139-72-4[1][4]
- Molecular Formula: C₉H₁₂NO₃P[4]
- Monoisotopic Mass: 213.0555 Da
- Structural Features: A pyridine core substituted at the C3 position with a methyl ester and at the C6 position with a dimethylphosphine oxide group.

The Self-Validating Analytical Workflow

To ensure absolute scientific integrity, structural characterization cannot rely on a single analytical technique. We employ an orthogonal, self-validating system where the limitations of one method are covered by the strengths of another.



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Figure 1: Multimodal self-validating workflow for structural characterization.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the cornerstone of structural elucidation. Standard ¹H and ¹³C NMR are insufficient for organophosphorus compounds due to the extensive scalar coupling introduced by the spin-½

^{31}P nucleus. This coupling can obscure critical structural information by splitting carbon signals up to four bonds away[2].

Step-by-Step Methodology

- **Sample Preparation:** Dissolve 15–20 mg of the compound in 0.6 mL of anhydrous DMSO- d_6 .
Causality: DMSO- d_6 is preferred over CDCl_3 for highly polar phosphine oxides to prevent intermolecular aggregation and ensure sharp resonance lines[3].
- **Instrument Calibration:** Tune the NMR probe to ^1H (400 MHz), ^{13}C (100 MHz), and ^{31}P (162 MHz) frequencies. Lock the magnetic field using the deuterium signal of DMSO- d_6 .
- **^1H Acquisition:** Acquire a standard ^1H spectrum (16 scans, 1s relaxation delay).
- **^{13}C Acquisition:** Acquire a $^{13}\text{C}\{^1\text{H}\}$ spectrum (1024 scans, 2s relaxation delay).
- **^{31}P Acquisition:** Acquire a $^{31}\text{P}\{^1\text{H}\}$ decoupled spectrum using an inverse-gated decoupling sequence. Causality: Inverse-gated decoupling suppresses the Nuclear Overhauser Effect (NOE). Combined with a prolonged relaxation delay ($D1 = 3\text{s}$), this ensures accurate integration of the slow-relaxing phosphorus nucleus.

Quantitative Data Summary

Table 1: Expected Multinuclear NMR Assignments (DMSO- d_6)

Nucleus	Expected Chemical Shift (ppm)	Multiplicity	Coupling Constant (Hz)	Structural Assignment
^{31}P	25.0 – 30.0	Singlet	N/A (^1H decoupled)	P=O core[3]
^1H	~1.60	Doublet	$^2J_{\text{HP}} \approx 13.5$	P-CH ₃ protons[3]
^1H	~3.90	Singlet	N/A	O-CH ₃ (Ester) protons
^{13}C	~15.0 – 20.0	Doublet	$^1J_{\text{CP}} \approx 74.0$	P-CH ₃ carbons[3]
^{13}C	~52.5	Singlet	N/A	O-CH ₃ (Ester) carbon
^{13}C	~165.0	Singlet	N/A	C=O (Ester carbonyl)

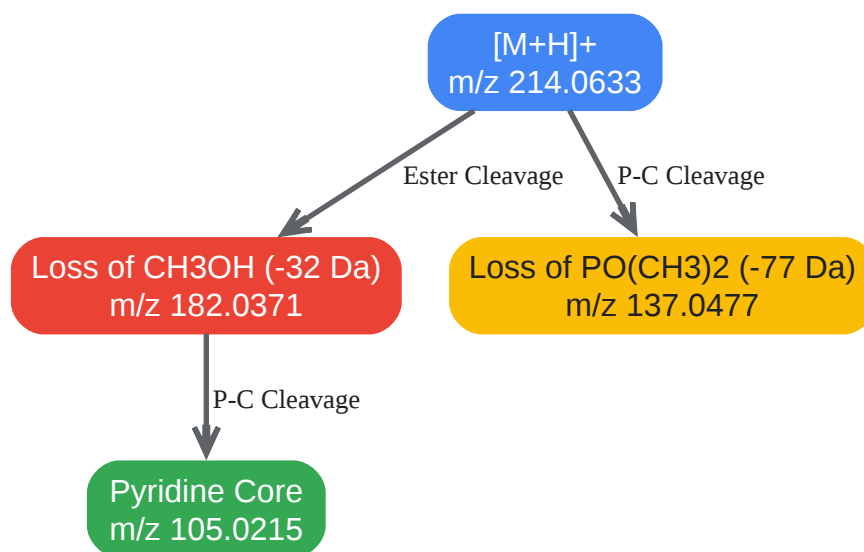
High-Resolution Mass Spectrometry (HRMS)

To validate the elemental composition derived from NMR, HRMS is utilized to determine the exact monoisotopic mass.

Step-by-Step Methodology

- Sample Preparation: Dilute the compound to 1 µg/mL in LC-MS grade Acetonitrile/Water (50:50 v/v) containing 0.1% formic acid to promote protonation.
- Ionization: Inject 5 µL into the Electrospray Ionization (ESI) source of a QTOF mass spectrometer. Causality: ESI is a "soft" ionization technique. Unlike Electron Impact (EI), ESI prevents the premature thermal degradation of the highly polar P=O bond[2].
- Data Acquisition: Scan the m/z range from 50 to 500 in positive ion mode to locate the [M+H]⁺ peak.

- MS/MS Fragmentation: Isolate the precursor ion (m/z 214.06) and apply a collision energy ramp (15–30 eV) using argon gas to generate characteristic structural fragments.



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Figure 2: Proposed ESI-QTOF MS/MS fragmentation pathway.

Vibrational Spectroscopy (ATR-FTIR)

Infrared spectroscopy provides orthogonal validation of the functional groups identified by NMR.

Step-by-Step Methodology

- Background Collection: Clean the diamond ATR crystal with isopropanol and collect an ambient background spectrum (64 scans, 4 cm^{-1} resolution).
- Sample Application: Place 2–3 mg of the solid compound directly onto the ATR crystal. Causality: The highly polar nature of the phosphine oxide group makes it prone to hydrogen bonding with atmospheric moisture. Traditional KBr pellet preparation introduces water artifacts that artificially broaden and shift the $\nu(P=O)$ band[5]. Attenuated Total Reflectance (ATR) requires zero sample preparation and preserves the native solid-state hydrogen bonding network.

- Data Acquisition: Compress the sample using the ATR anvil and collect the spectrum from 4000 to 400 cm^{-1} .

Table 2: Key ATR-FTIR Vibrational Bands

Wavenumber (cm^{-1})	Intensity	Vibrational Mode	Structural Assignment
~1725	Strong	$\nu(\text{C=O})$	Methyl ester carbonyl
~1580 – 1600	Medium	$\nu(\text{C=C})$, $\nu(\text{C=N})$	Pyridine ring stretch
~1170 – 1200	Strong	$\nu(\text{P=O})$	Phosphine oxide core[5]
~900	Medium	$\nu(\text{P-C})$	Aliphatic P-CH ₃ bond

X-ray Crystallography (3D Conformation)

While NMR and MS confirm 2D connectivity, X-ray crystallography is required to define the 3D spatial arrangement. Single crystals are typically grown via slow diffusion (e.g., Dichloromethane layered with Hexane)[6].

Causality: X-ray diffraction is the only technique that definitively confirms the dihedral angle between the P=O vector and the pyridine plane. In the solid state, the highly polar P=O group dictates crystal packing through strong intermolecular dipole-dipole interactions[3][7]. This 3D structural data is vital for computational chemists modeling the compound's binding affinity and pharmacophore mapping in drug development[2].

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